

Physical properties of Diethyl dibutylmalonate

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Compound of Interest

Compound Name: Diethyl dibutylmalonate

Cat. No.: B1580930

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An In-depth Technical Guide on the Physical Properties of **Diethyl Dibutylmalonate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl dibutylmalonate is a chemical compound with the molecular formula $C_{15}H_{28}O_4$. It is a diethyl ester of dibutylmalonic acid. This colorless liquid is primarily utilized as an intermediate in organic synthesis, particularly in the preparation of other complex organic molecules.^[1] Its stability and reactivity make it a valuable reagent in various chemical transformations.^{[1][2]} Understanding its physical properties is crucial for its effective handling, application in synthetic protocols, and purification.

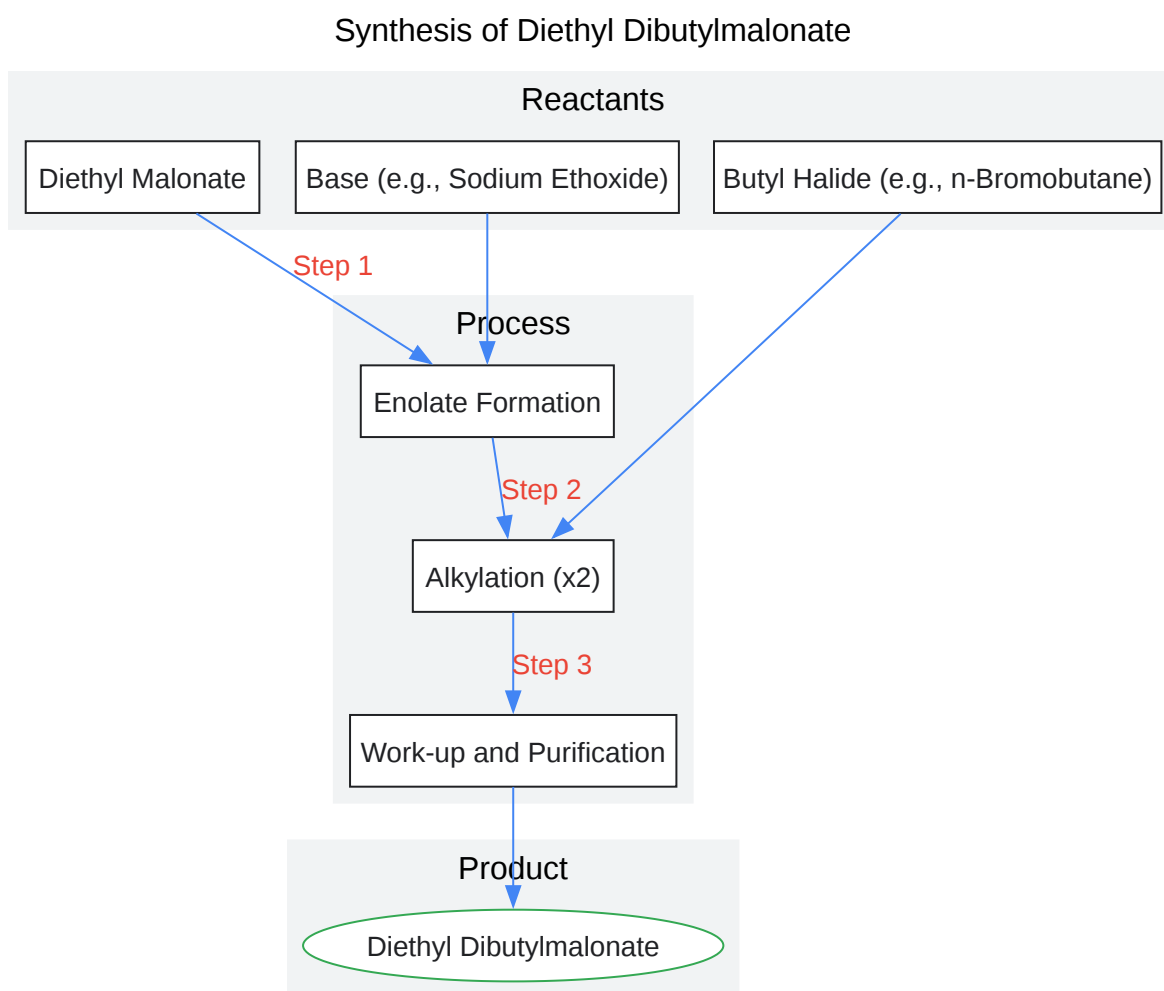
Physical and Chemical Properties

The core physical and chemical characteristics of **Diethyl dibutylmalonate** are summarized in the table below. These properties are essential for laboratory and industrial applications, influencing reaction conditions, storage, and safety protocols.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₈ O ₄	[2]
Molecular Weight	272.38 g/mol	[2]
Appearance	Colourless liquid	[3][4]
Boiling Point	150 °C at 12 mmHg	[3][4][5]
Density	0.945 g/mL at 25 °C	[2][3][4][5]
Refractive Index	n ₂₀ /D 1.433	[3][4][5]
Stability	Stable. Incompatible with bases and strong oxidizing agents. Combustible.	[1][2][3]

Synthetic Workflow

The synthesis of **Diethyl dibutylmalonate** is typically achieved through a malonic ester synthesis. The following diagram illustrates the general workflow for its preparation.



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Caption: General workflow for the synthesis of **Diethyl Dibutylmalonate**.

Experimental Protocols

Synthesis of Diethyl Dibutylmalonate

This protocol describes a typical malonic ester synthesis for preparing **Diethyl dibutylmalonate**.

Materials:

- Diethyl malonate
- Anhydrous ethanol
- Sodium methoxide
- n-Bromobutane
- 1 M Sulfuric acid solution
- Water

Procedure:

- Under a nitrogen atmosphere, add 100 g of diethyl malonate to 300 ml of anhydrous ethanol in a 1000 ml three-necked round-bottom flask.[\[4\]](#)[\[5\]](#)
- Slowly add 40.5 g of sodium methoxide at room temperature.[\[4\]](#)[\[5\]](#)
- Subsequently, add 102.8 g of n-bromobutane dropwise.[\[4\]](#)[\[5\]](#)
- Heat the reaction mixture to reflux for 3 hours.[\[4\]](#)[\[5\]](#)
- After cooling to room temperature, add another 40.5 g of sodium methoxide, followed by the slow dropwise addition of 102.8 g of n-bromobutane.[\[4\]](#)[\[5\]](#)
- Heat the reaction to reflux for an additional 3 hours.[\[4\]](#)[\[5\]](#)
- Upon completion, cool the reaction to room temperature and remove the solvent under reduced pressure.[\[4\]](#)[\[5\]](#)
- Adjust the pH of the system to 7 with a 1 mol/L aqueous sulfuric acid solution.[\[4\]](#)[\[5\]](#)
- Separate the organic phase and wash it with an appropriate amount of water.[\[4\]](#)[\[5\]](#)

- Purify the final product, Diethyl di-n-butylmalonate, by distillation under reduced pressure.[\[4\]](#)
[\[5\]](#)

Determination of Physical Properties

The following are generalized protocols for determining the key physical properties of **Diethyl dibutylmalonate**.

1. Boiling Point Determination

Apparatus:

- Distillation apparatus (round-bottom flask, distillation head with thermometer, condenser, receiving flask)
- Heating mantle
- Vacuum source

Procedure:

- Set up the distillation apparatus.
- Place a sample of **Diethyl dibutylmalonate** in the round-bottom flask.
- Connect the apparatus to a vacuum source and reduce the pressure to a known value (e.g., 12 mmHg).
- Begin heating the sample.
- Record the temperature at which the liquid is actively boiling and condensing in the condenser. This temperature is the boiling point at the recorded pressure.

2. Density Measurement

Apparatus:

- Pycnometer (specific gravity bottle)

- Analytical balance
- Constant temperature water bath (set to 25 °C)

Procedure:

- Clean and dry the pycnometer and weigh it accurately (m_1).
- Fill the pycnometer with distilled water and place it in the constant temperature water bath until it reaches thermal equilibrium.
- Adjust the water level to the calibration mark, dry the outside, and weigh the pycnometer with water (m_2).
- Empty and dry the pycnometer.
- Fill the pycnometer with **Diethyl dibutylmalonate** and place it in the constant temperature water bath until it reaches thermal equilibrium.
- Adjust the liquid level to the calibration mark, dry the outside, and weigh the pycnometer with the sample (m_3).
- Calculate the density using the formula: $\text{Density} = [(m_3 - m_1) / (m_2 - m_1)] * \text{Density of water at } 25\text{ }^\circ\text{C}$.

3. Refractive Index Measurement

Apparatus:

- Abbe refractometer
- Constant temperature water bath (set to 20 °C)
- Dropper

Procedure:

- Calibrate the Abbe refractometer using a standard of known refractive index.

- Ensure the prism of the refractometer is clean and dry.
- Place a few drops of **Diethyl dibutylmalonate** onto the prism.
- Close the prism and allow the sample to reach the set temperature (20 °C) by circulating water from the water bath.
- Adjust the refractometer to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Read the refractive index from the scale.

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